Solubility and Solvent Interactions of Methyl 2,4-Dioxohexanoate

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Compound of Interest

Compound Name:	*Methyl 2,4-dioxohexanoate*
CAS No.:	*20577-62-2*
Cat. No.:	*B3049425*

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Technical Guide for Process Chemistry & Formulation

Executive Summary & Physicochemical Profile

Methyl 2,4-dioxohexanoate is a

-tricarbonyl derivative (specifically a

-keto ester with an additional

-carbonyl functionality).[1] Unlike simple solids, this compound is typically isolated as a colorless to pale yellow oil at room temperature [1, 2].[1] Therefore, "solubility" in the context of this molecule primarily refers to solvent miscibility and liquid-liquid equilibrium (LLE) rather than solid-liquid saturation.[1]

The compound exhibits significant keto-enol tautomerism, a property that makes its effective polarity (and thus solubility) dynamic—shifting depending on the solvent environment.[1]

Key Physicochemical Parameters

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Parameter	Value / Characteristic	Relevance to Solubility
Physical State	Liquid (Oil) [1]	Miscibility governs solvent selection; no crystal lattice energy to overcome.
Molecular Weight	158.15 g/mol	Low MW facilitates high miscibility in most organic solvents.
Lipophilicity (LogP)	~0.3 (Predicted)	Amphiphilic; soluble in both moderately polar and non-polar solvents.[1]
Functional Groups	Ester, Ketone (x2)	High H-bond accepting capacity; Enol form acts as H-bond donor.[1]

Solvent Compatibility & Miscibility Data

Since quantitative mole-fraction data is absent in public repositories, the following miscibility profile is derived from the compound's Hansen Solubility Parameters (HSP) and analogous

-keto ester behavior (e.g., methyl acetoacetate).

Predicted Miscibility Chart

- S = Soluble/Miscible (Ideal for reaction media)[1]
- I = Immiscible/Phase Separation (Ideal for workup/extraction)[1]
- P = Partial Miscibility (Temperature dependent)[1]

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Solvent Class	Representative Solvent	Miscibility Status	Mechanistic Insight
Chlorinated	Dichloromethane (DCM)	S	Excellent solvation of both keto and enol forms; standard reaction solvent.
Esters	Ethyl Acetate	S	"Like dissolves like"; prevents transesterification side-reactions.
Alcohols	Methanol, Ethanol	S	Fully miscible; however, protic solvents destabilize the enol form (see Section 3).[1]
Aromatics	Toluene	S	Stabilizes the internal H-bonded enol chelate; useful for azeotropic drying.
Ethers	THF, MTBE	S	Good general solubility; THF coordinates well with metal enolates.[1]
Alkanes	Hexane, Heptane	P / S	Likely miscible at RT; phase separation may occur at low temperatures (<0°C) due to polarity differences.[1]

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Aqueous	Water	P / I	Limited solubility.[2] The ester hydrolyzes over time; high water content forces phase separation.

Thermodynamic Modeling (Hansen Parameters)

For formulation design, use the following estimated Hansen Solubility Parameters to predict compatibility with novel solvents:

- Dispersion (

  ): 16.5 MPa

  (Alkyl chain influence)[1]
- Polarity (

  ): 11.0 MPa

  (Three carbonyl dipoles)[1]
- H-Bonding (

  ): 7.5 MPa

  (Acceptor dominated)[1]
- Interaction Radius (

  ): Solvents within a distance (

) < 8.0 from these coordinates are predicted to be fully miscible.[1]

The Critical Role of Keto-Enol Tautomerism

For researchers, "solubility" cannot be decoupled from tautomerism.[1] The solvent choice dictates the dominant species in solution, affecting both the apparent polarity and the reactivity.[1]

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- Non-Polar Solvents (e.g., Toluene, CCl4): The equilibrium shifts toward the Enol form.[1] The enol forms an intramolecular hydrogen bond (chelate), effectively "hiding" the polar -OH and C=O groups.[1] This makes the molecule more lipophilic.

- Polar Protic Solvents (e.g., Methanol): The solvent disrupts the intramolecular bond to form intermolecular H-bonds.[1] The Keto form dominates, making the molecule more polar.[1]

Tautomeric Equilibrium Workflow

The following diagram illustrates how solvent polarity dictates the molecular structure and subsequent solubility behavior.

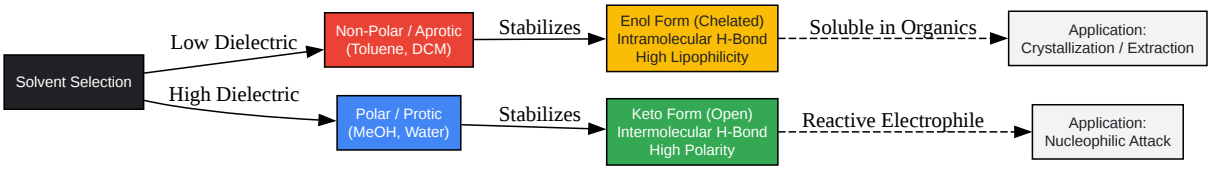

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Figure 1: Solvent-dependent tautomeric switching mechanism affecting solubility and reactivity.[1]

Experimental Protocols for Solubility Determination

Since literature values are sparse, the following self-validating protocols allow you to generate precise data for your specific solvent system.

Protocol A: Cloud Point Method (For Miscibility Boundaries)

Objective: Determine the Liquid-Liquid miscibility gap (e.g., in Hexane/Toluene mixtures).[1]

- Preparation: Weigh 1.0 g of **Methyl 2,4-dioxohexanoate** into a jacketed glass vessel with a magnetic stirrer.

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- Titration: Maintain temperature at 25°C. Add the test solvent (e.g., Hexane) in 100 µL aliquots.
- Observation: Monitor for turbidity (Tyndall effect) using a laser pointer passed through the solution.
  - Clear: Miscible.
  - Cloudy:[1] Phase separation (Two-phase region).[1]
- Temperature Sweep: If cloudy, heat the mixture slowly (1°C/min) until clear (Upper Critical Solution Temperature - UCST).
- Validation: Cool back down to verify the cloud point is reversible.

Protocol B: NMR Determination of Tautomeric Ratio ( )

Objective: Quantify the exact species present in your chosen solvent to predict reactivity.

- Sample: Dissolve 20 mg of **Methyl 2,4-dioxohexanoate** in 0.6 mL of deuterated solvent (e.g.,

  vs

).
- Acquisition: Run a standard

  -NMR (400 MHz+).
- Integration:
  - Integrate the Enol Vinyl Proton (typically singlet at

    5.0–6.5 ppm).[1]
  - Integrate the Keto Methylene Protons (singlet at

    3.5–4.0 ppm).[1]

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- Calculation:

  (Note: Divide keto integral by 2 as it represents

).[1]

Applications in Drug Development

Methyl 2,4-dioxohexanoate is a versatile building block.[1] Understanding its solubility is critical for:

- Heterocycle Synthesis: Used to synthesize 2-amino-isonicotinic acids and pyrimidines [3, 5].
  - Tip: Use Ethanol or Acetic Acid as solvents to facilitate proton transfer during condensation reactions.
- Purification:
  - Since the compound is an oil, recrystallization is not viable.[1]
  - Distillation: High boiling point requires high vacuum (<1 mbar) to prevent decomposition. [1]
  - Extraction: Partition between Ethyl Acetate (organic phase) and Brine (aqueous phase).[1] Avoid high pH aqueous washes to prevent ester hydrolysis.

References

- Synthesis & State: H. Nakatsuji et al., "New Synthetic Routes for Natural and Synthetic Fragrance Ingredients," Durham E-Theses, 2022.[1] (Describes the compound as a colourless oil). Link
- Commercial Data: BLD Pharm Product Data, "**Methyl 2,4-dioxohexanoate** CAS 20577-62-2".[1] (Confirming liquid/oil state and storage conditions). Link
- Application: "One-Pot Synthesis of Substituted 2-Amino Isonicotinic Acids," J. Org.[1][3] Chem., 2022.[1][4][5] (Details use of dioxo-esters in heterocycle formation). Link[1]

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- Theoretical Framework: Reichardt, C. Solvents and Solvent Effects in Organic Chemistry, 3rd ed., Wiley-VCH, 2003.[1] (Authoritative source on tautomeric equilibria).
- Analogous Chemistry: "Convenient synthesis of imidazo[1,5-a]pyrimidine derivatives," ResearchGate, 2025. (Discusses reactivity of methyl 2,4-dioxopentanoate analogs). Link

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